

# "2-(4-Chlorophenoxy)-5-fluoroaniline" molecular weight

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## Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)-5-fluoroaniline

Cat. No.: B3105120

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## An In-Depth Technical Guide to 2-(4-Chlorophenoxy)-5-fluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and analytical methodologies related to **2-(4-Chlorophenoxy)-5-fluoroaniline**, a halogenated aromatic compound of interest in medicinal chemistry and materials science. This document outlines its molecular weight, provides detailed experimental protocols for its determination, and illustrates relevant conceptual pathways and workflows.

## Physicochemical Data Summary

Quantitative data for **2-(4-Chlorophenoxy)-5-fluoroaniline** is summarized below. The molecular weight is a critical parameter for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Property	Value
Chemical Name	2-(4-chlorophenoxy)-5-fluoroaniline
CAS Number	15212-01-8
Molecular Formula	C <sub>12</sub> H <sub>9</sub> ClFNO <sup>[1]</sup>
Molecular Weight	237.657 g/mol <sup>[1]</sup>

# Experimental Protocols for Molecular Weight Determination

The accurate determination of a compound's molecular weight is fundamental for its characterization. Below are detailed methodologies applicable to small organic molecules like **2-(4-Chlorophenoxy)-5-fluoroaniline**.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules. It is the most common and precise method for determining the molecular weight of small molecules.

Methodology:

- **Sample Preparation:** Dissolve a small amount of **2-(4-Chlorophenoxy)-5-fluoroaniline** in a suitable volatile solvent (e.g., methanol, acetonitrile).
- **Ionization:** Introduce the sample solution into the mass spectrometer. Common ionization techniques for a molecule of this type include:
  - **Electrospray Ionization (ESI):** Suitable for polar molecules. The sample solution is sprayed through a high-voltage capillary, creating charged droplets from which ions are generated.
  - **Atmospheric Pressure Chemical Ionization (APCI):** Suitable for less polar, volatile compounds. A corona discharge ionizes the solvent vapor, which then transfers charge to the analyte molecules.
- **Mass Analysis:** The generated ions are accelerated into a mass analyzer (e.g., Quadrupole, Time-of-Flight (TOF), Orbitrap), which separates them based on their  $m/z$  ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus  $m/z$ . The molecular weight is determined from the peak corresponding to the molecular ion (e.g.,  $[M+H]^+$  or  $[M-H]^-$ ).

## Cryoscopy (Freezing Point Depression)

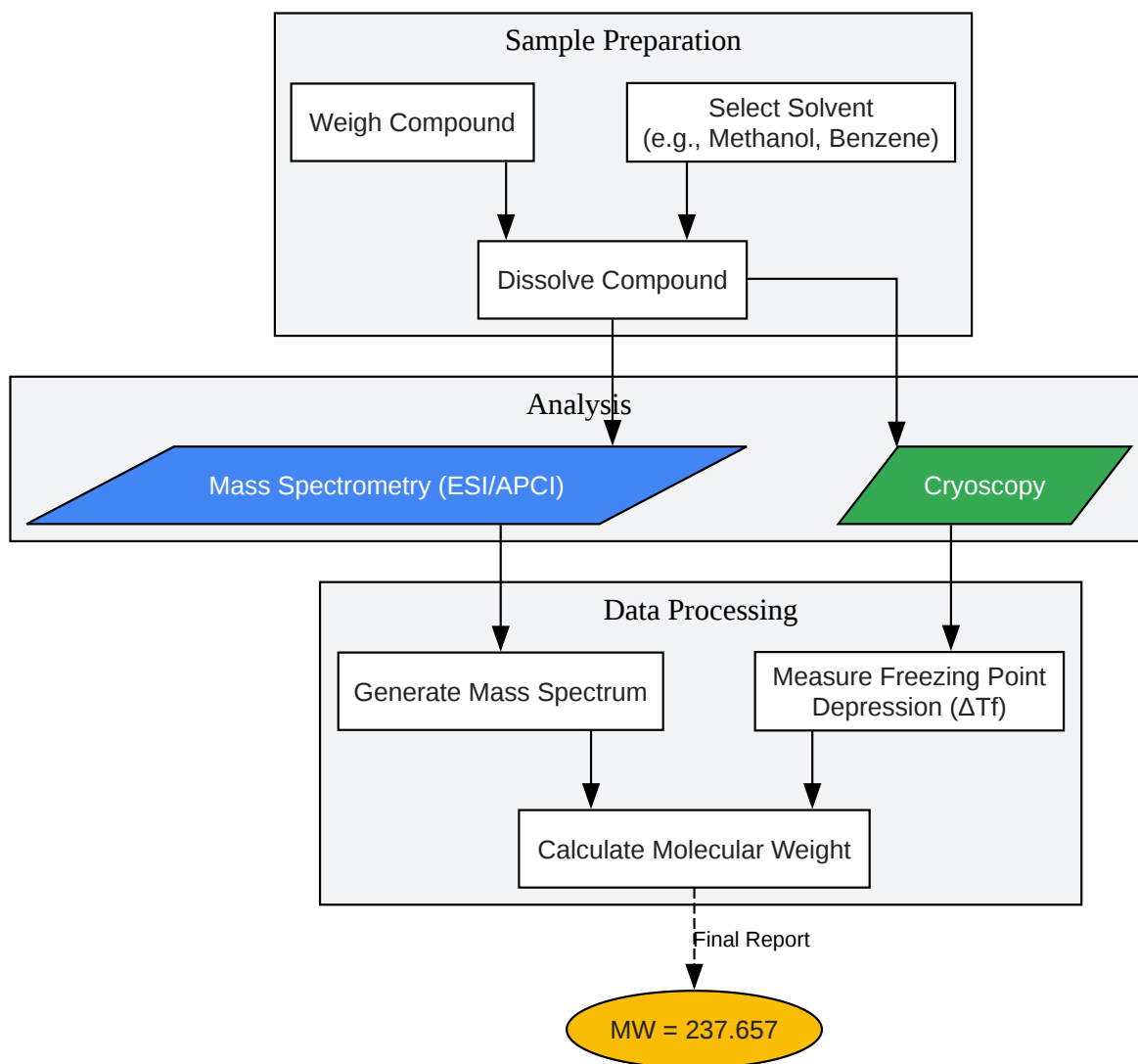
This classical method determines the molar mass of a solute by measuring the decrease in the freezing point of a solvent upon the addition of the solute.<sup>[2]</sup> It is based on the colligative properties of solutions.

#### Methodology:

- **Solvent Selection:** Choose a suitable solvent (e.g., benzene, cyclohexane) for which the cryoscopic constant ( $K_f$ ) is known and in which **2-(4-Chlorophenoxy)-5-fluoroaniline** is soluble.
- **Apparatus Setup:** Use a cryoscopic apparatus consisting of a test tube fitted with a stirrer and a precise thermometer (e.g., a Beckmann thermometer).<sup>[2]</sup>
- **Determine Solvent Freezing Point:** Accurately weigh a known amount of the pure solvent (15-20 g) into the test tube.<sup>[2]</sup> Immerse the apparatus in a cooling bath and stir continuously. Record the constant temperature at which the solvent freezes ( $T_f$ , pure).
- **Prepare Solution:** Accurately weigh a small amount of **2-(4-Chlorophenoxy)-5-fluoroaniline** and dissolve it in the previously used solvent in the test tube.
- **Determine Solution Freezing Point:** Remeasure the freezing point of the solution ( $T_f$ , solution) using the same procedure.
- **Calculation:** The change in freezing point ( $\Delta T_f = T_{f, \text{pure}} - T_{f, \text{solution}}$ ) is used to calculate the molality ( $m$ ) of the solution using the formula:  $\Delta T_f = K_f \cdot m$ . The molecular weight (MW) is then calculated from the definition of molality:  $MW = (\text{grams of solute}) / (m \cdot \text{kilograms of solvent})$ .

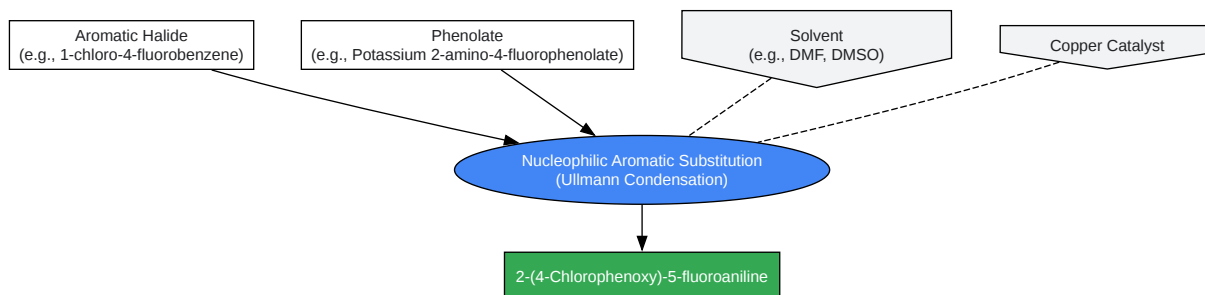
## Visualizations: Workflows and Conceptual Pathways

The following diagrams, rendered using the DOT language, illustrate logical workflows and conceptual pathways relevant to the study of **2-(4-Chlorophenoxy)-5-fluoroaniline**.



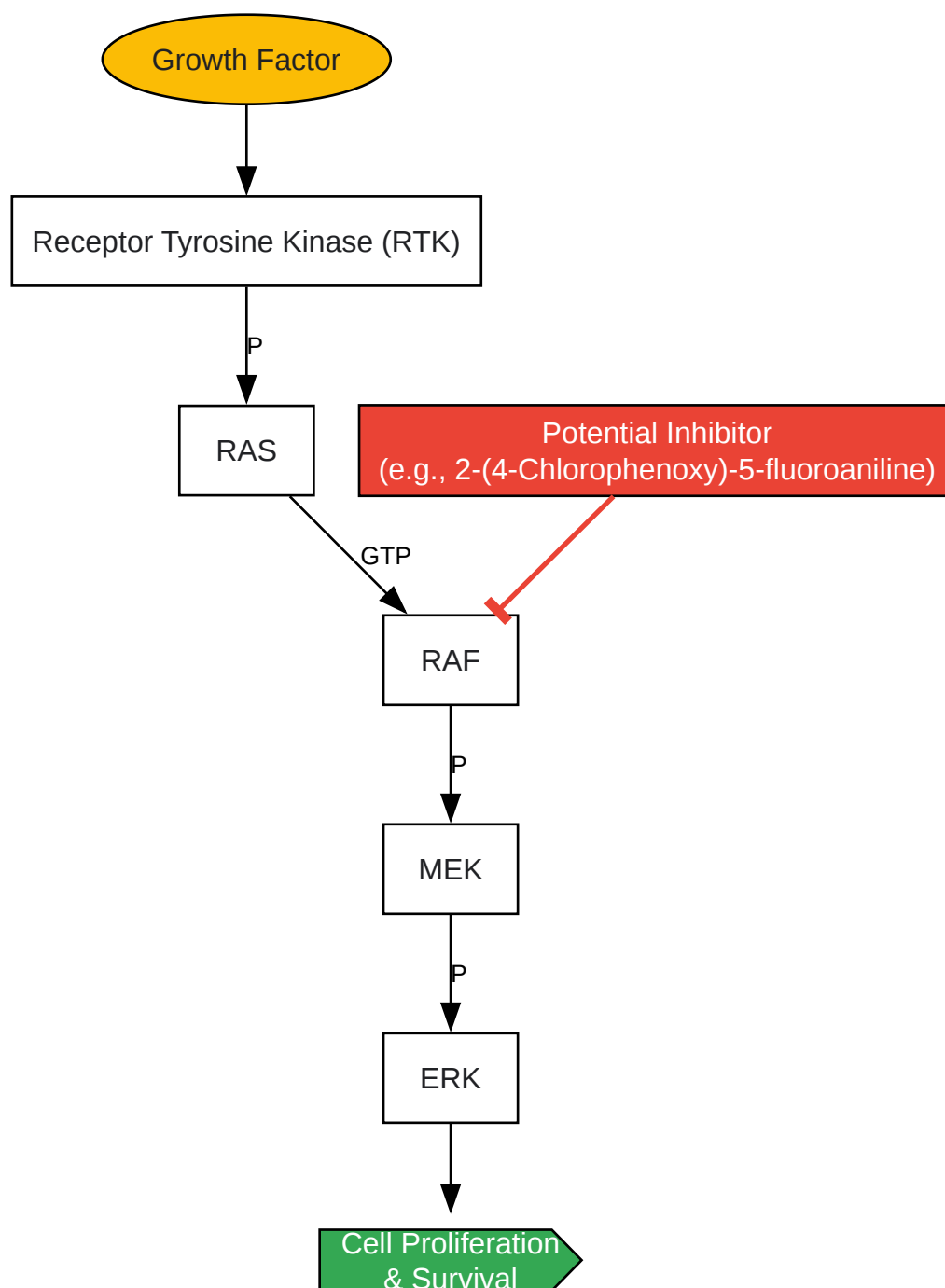
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Caption: Experimental workflow for molecular weight determination.



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Caption: Conceptual synthesis pathway for an aromatic ether aniline.



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Caption: Potential mechanism of action in a generic kinase signaling pathway.

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## References

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